

Application Notes and Protocols for Ssr 146977 Dissolution

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Ssr 146977	
Cat. No.:	B1681114	Get Quote

These application notes provide a detailed protocol for the dissolution of **Ssr 146977**, a potent and selective NK3 receptor antagonist, for use in research applications. The information is intended for researchers, scientists, and drug development professionals.

Solubility Data

Ssr 146977 hydrochloride is readily soluble in organic solvents such as Dimethyl Sulfoxide (DMSO) and ethanol.[1] The following table summarizes the solubility data for **Ssr 146977** hydrochloride.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	100	65.81
Ethanol	100	65.81

Molecular Weight of **Ssr 146977** hydrochloride: 658.11 g/mol [1]

Experimental Protocols Protocol for Preparation of Stock Solutions

This protocol outlines the steps for preparing a concentrated stock solution of **Ssr 146977** hydrochloride.



1. Materials:

- Ssr 146977 hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO) or Ethanol
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated micropipettes and sterile tips
- Analytical balance
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

2. Procedure:

- Equilibrate Reagents: Allow the Ssr 146977 hydrochloride powder and the chosen solvent (DMSO or ethanol) to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Tare a sterile vial on an analytical balance. Carefully weigh the desired amount of Ssr 146977 hydrochloride powder into the vial.
- Solvent Addition: Using a calibrated micropipette, add the appropriate volume of solvent to the vial to achieve the desired concentration. For example, to prepare a 10 mM stock solution, add 1.52 mL of solvent for every 1 mg of Ssr 146977 hydrochloride.
- Dissolution: Cap the vial securely and vortex for 30-60 seconds to facilitate dissolution. Visually inspect the solution to ensure that all the powder has dissolved completely. If necessary, gentle warming in a water bath (37°C) for a few minutes can aid in dissolution.
- Sterilization (Optional): If required for the downstream application, the stock solution can be filter-sterilized using a 0.22 μm syringe filter compatible with the chosen solvent.

3. Storage:



- Store the stock solution at -20°C or -80°C for long-term storage.
- For short-term storage (up to a few days), the solution can be stored at 4°C.
- Avoid repeated freeze-thaw cycles. It is recommended to aliquot the stock solution into smaller, single-use volumes.

Protocol for Preparation of Working Solutions

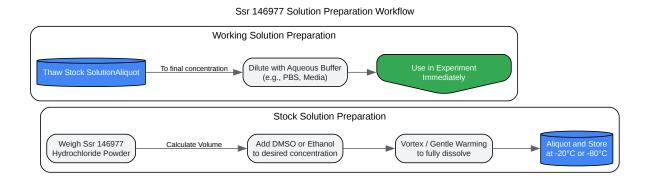
This protocol describes the dilution of the stock solution to a final working concentration for use in experiments.

- 1. Materials:
- Ssr 146977 hydrochloride stock solution (in DMSO or ethanol)
- Appropriate aqueous buffer for the experiment (e.g., PBS, cell culture medium)
- Sterile microcentrifuge tubes or plates
- · Calibrated micropipettes and sterile tips
- 2. Procedure:
- Determine Final Concentration: Calculate the volume of the stock solution required to achieve the desired final working concentration in your experimental volume.
- Serial Dilution (Recommended): To avoid precipitation, it is advisable to perform a serial dilution. First, dilute the stock solution in the same solvent (DMSO or ethanol) to an intermediate concentration.
- Aqueous Dilution: Add the intermediate dilution or the stock solution to the aqueous buffer. It
 is crucial to add the solvent-based solution to the aqueous buffer and mix immediately to
 ensure proper dispersion and minimize the risk of precipitation. The final concentration of the
 organic solvent in the aqueous solution should be kept as low as possible (typically <0.5%)
 to avoid solvent effects in biological assays.



 Vehicle Control: Prepare a vehicle control by adding the same final concentration of the solvent (e.g., DMSO) to the aqueous buffer without the compound.

Visualizations

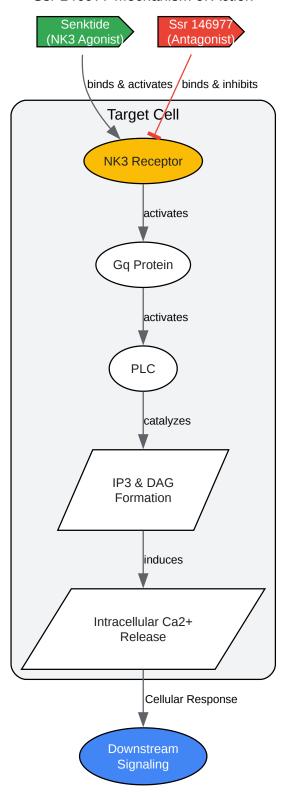


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Caption: Workflow for the preparation of Ssr 146977 stock and working solutions.



Ssr 146977 Mechanism of Action



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Caption: **Ssr 146977** acts as an antagonist at the NK3 receptor, blocking downstream signaling.

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References

- 1. SSR 146977 hydrochloride | NK3 Receptor Antagonists: R&D Systems [rndsystems.com]
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